

An In-depth Technical Guide to the Thermochemical Properties of 2-Bromophenylacetic Acid

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Compound of Interest

Compound Name: 2-Bromophenylacetic acid

Cat. No.: B057240

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: As of the compilation of this guide, a comprehensive search of scientific literature and databases has revealed no publicly available experimental or computational studies detailing the specific thermochemical properties of **2-Bromophenylacetic acid**, such as its enthalpy of formation, enthalpy of combustion, enthalpy of sublimation, or heat capacity. The following guide provides a summary of its known physical properties and details the standard experimental methodologies used to determine the thermochemical properties of organic compounds of this nature. This information is intended to serve as a foundational resource for researchers who may wish to undertake such studies.

Physicochemical Properties of 2-Bromophenylacetic Acid

While specific thermochemical data is not available, a number of key physical and chemical identifiers for **2-Bromophenylacetic acid** have been established. These are crucial for its handling, characterization, and use in research and development.

Property	Value	Source
Molecular Formula	C ₈ H ₇ BrO ₂	--INVALID-LINK--
Molecular Weight	215.04 g/mol	--INVALID-LINK--
CAS Number	18698-97-0	--INVALID-LINK--
Appearance	White to off-white crystalline solid	--INVALID-LINK--
Melting Point	104-106 °C	--INVALID-LINK--
Solubility	Sparingly soluble in water; soluble in organic solvents like ethanol, methanol, and acetone.	--INVALID-LINK--
IUPAC Name	2-(2-bromophenyl)acetic acid	--INVALID-LINK--

Experimental Protocols for Thermochemical Analysis

The following sections detail the standard experimental procedures for determining the key thermochemical properties of a solid organic compound like **2-Bromophenylacetic acid**.

Determination of the Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion is a fundamental thermochemical property that can be determined with high precision using a bomb calorimeter.

Principle: A known mass of the substance is completely combusted in a high-pressure oxygen atmosphere within a constant-volume vessel (the "bomb"). The heat released by the combustion reaction is absorbed by the surrounding water bath, and the resulting temperature change is measured. The heat capacity of the calorimeter system is determined by calibrating it with a substance of a known heat of combustion, typically benzoic acid.

Detailed Methodology:

- **Sample Preparation:** A pellet of **2-Bromophenylacetic acid** (typically 0.5 - 1.0 g) is prepared using a pellet press. The exact mass of the pellet is recorded to a high precision.
- **Bomb Assembly:** The pellet is placed in a crucible within the bomb. A fuse wire of known length and mass is attached to the electrodes, with the wire in contact with the sample. A small, known amount of water (typically 1 mL) is added to the bomb to ensure that all water formed during combustion is in the liquid state and to dissolve any acidic products.
- **Pressurization:** The bomb is sealed and flushed with a small amount of oxygen before being filled with pure oxygen to a pressure of approximately 30 atm.
- **Calorimeter Setup:** The bomb is submerged in a known mass of water in the calorimeter's insulated bucket. The temperature of the water is monitored with a high-precision thermometer until a steady rate of temperature change is observed.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is recorded at regular intervals before, during, and after the combustion until the temperature reaches a maximum and then begins to cool.
- **Analysis:** The corrected temperature rise is determined by accounting for heat exchange with the surroundings. The heat of combustion of the sample is calculated using the total heat capacity of the calorimeter system (determined from calibration with benzoic acid) and the measured temperature change. Corrections are applied for the heat of combustion of the fuse wire and the formation of any nitric acid from residual nitrogen in the bomb.

Determination of the Enthalpy of Sublimation via Differential Scanning Calorimetry (DSC)

The enthalpy of sublimation, the energy required for a substance to transition from a solid to a gaseous state, can be determined using techniques like differential scanning calorimetry.

Principle: DSC measures the difference in heat flow between a sample and a reference as a function of temperature. For sublimation, the instrument measures the heat absorbed by the sample as it vaporizes.

Detailed Methodology:

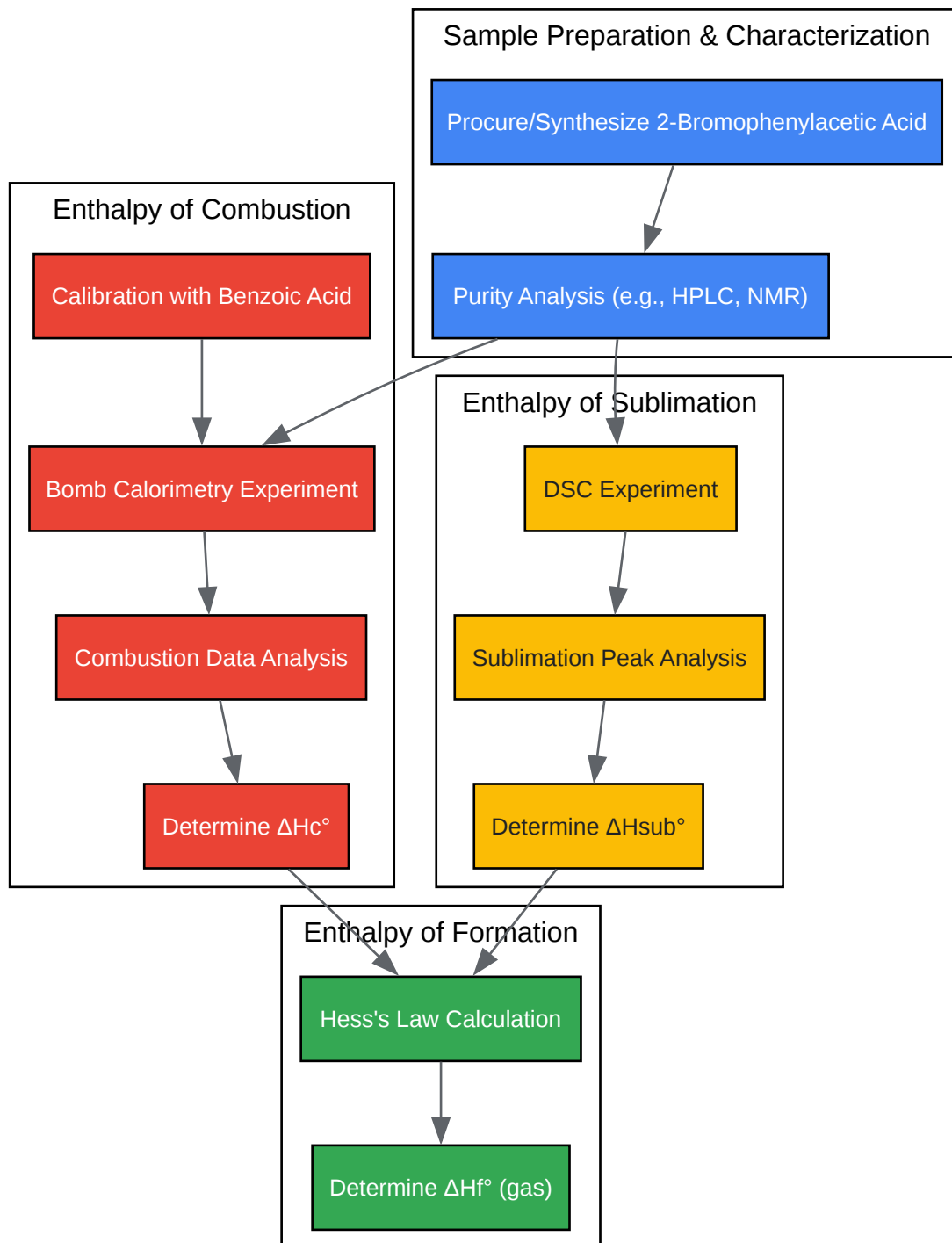
- **Sample Preparation:** A small, accurately weighed amount of **2-Bromophenylacetic acid** (typically 1-5 mg) is placed in an aluminum DSC pan.
- **Instrument Setup:** The sample pan and an empty reference pan are placed in the DSC cell. The cell is purged with an inert gas (e.g., nitrogen or argon).
- **Temperature Program:** The sample is heated at a constant rate (e.g., 10 °C/min) through its sublimation temperature range.
- **Data Acquisition:** The DSC instrument records the differential heat flow between the sample and the reference pan. The sublimation process will appear as an endothermic peak on the DSC thermogram.
- **Analysis:** The area of the endothermic peak is integrated to determine the total heat absorbed during sublimation. The enthalpy of sublimation (ΔH_{sub}) is then calculated by dividing the total heat by the initial mass of the sample. The measurements are typically performed at different heating rates and extrapolated to a zero heating rate to obtain a more accurate value.

Visualizations

Experimental Workflow for Thermochemical Characterization

The following diagram illustrates a generalized workflow for the comprehensive thermochemical analysis of an organic compound.

General Workflow for Thermochemical Analysis

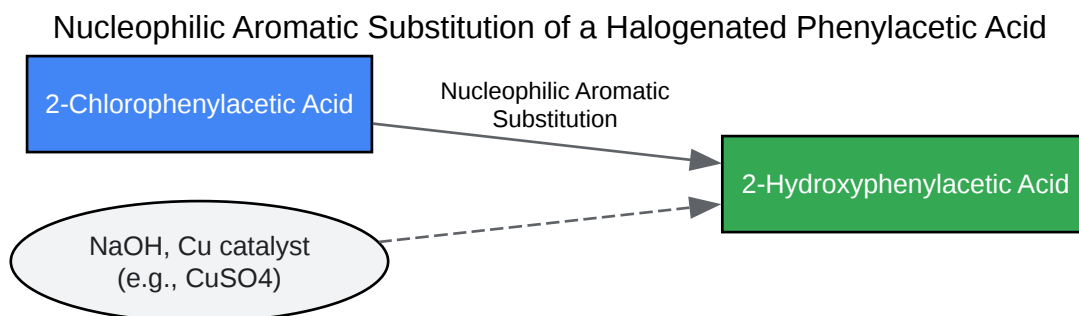


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Caption: A generalized experimental workflow for determining the key thermochemical properties of an organic compound.

A Representative Synthetic Pathway

While not a signaling pathway, the following diagram illustrates a common type of reaction involving a substituted phenylacetic acid, providing context for its chemical reactivity. This specific example shows the conversion of 2-chlorophenylacetic acid to 2-hydroxyphenylacetic acid, a reaction analogous to what might be expected for **2-bromophenylacetic acid**.



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Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com